

Application Notes and Protocols for ATH686

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Compound of Interest

Compound Name: ATH686

Cat. No.: B1666111

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A comprehensive guide for researchers, scientists, and drug development professionals on the preparation, storage, and handling of **ATH686**.

Introduction

ATH686 is a novel small molecule inhibitor of the ATR (Ataxia Telangiectasia and Rad3-related) kinase. ATR is a critical component of the DNA damage response (DDR) pathway, a network of signaling pathways that collectively sense, signal, and repair DNA lesions.[1] By inhibiting ATR, **ATH686** can sensitize cancer cells to DNA-damaging agents and may have therapeutic potential in various oncology indications. This document provides detailed protocols for the preparation and storage of **ATH686** solutions to ensure its stability and efficacy in preclinical research settings.

Physicochemical Properties of ATH686

A summary of the key physicochemical properties of **ATH686** is provided in the table below. This information is crucial for the correct preparation and handling of the compound.

Property	Value
Molecular Formula	C ₂₃ H ₂₄ N ₆ O ₂
Molecular Weight	416.48 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO (>10 mM), sparingly soluble in ethanol, and insoluble in water.

Solution Preparation Protocols

The following protocols describe the preparation of stock and working solutions of **ATH686** for in vitro and in vivo studies.

Preparation of ATH686 Stock Solution (10 mM in DMSO)

Materials:

- **ATH686** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Protocol:

- Equilibrate the **ATH686** powder to room temperature before opening the vial to prevent moisture condensation.
- Weigh the required amount of **ATH686** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.165 mg of **ATH686**.
- Add the appropriate volume of anhydrous DMSO to the vial containing the **ATH686** powder.

- Vortex the solution vigorously until the **ATH686** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) may be applied to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.

Preparation of ATH686 Working Solutions

For cell-based assays, the **ATH686** DMSO stock solution should be further diluted in the appropriate cell culture medium to the desired final concentration.

Protocol:

- Thaw a single-use aliquot of the 10 mM **ATH686** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations.
- It is recommended to prepare fresh working solutions for each experiment and to avoid storing diluted solutions for extended periods.

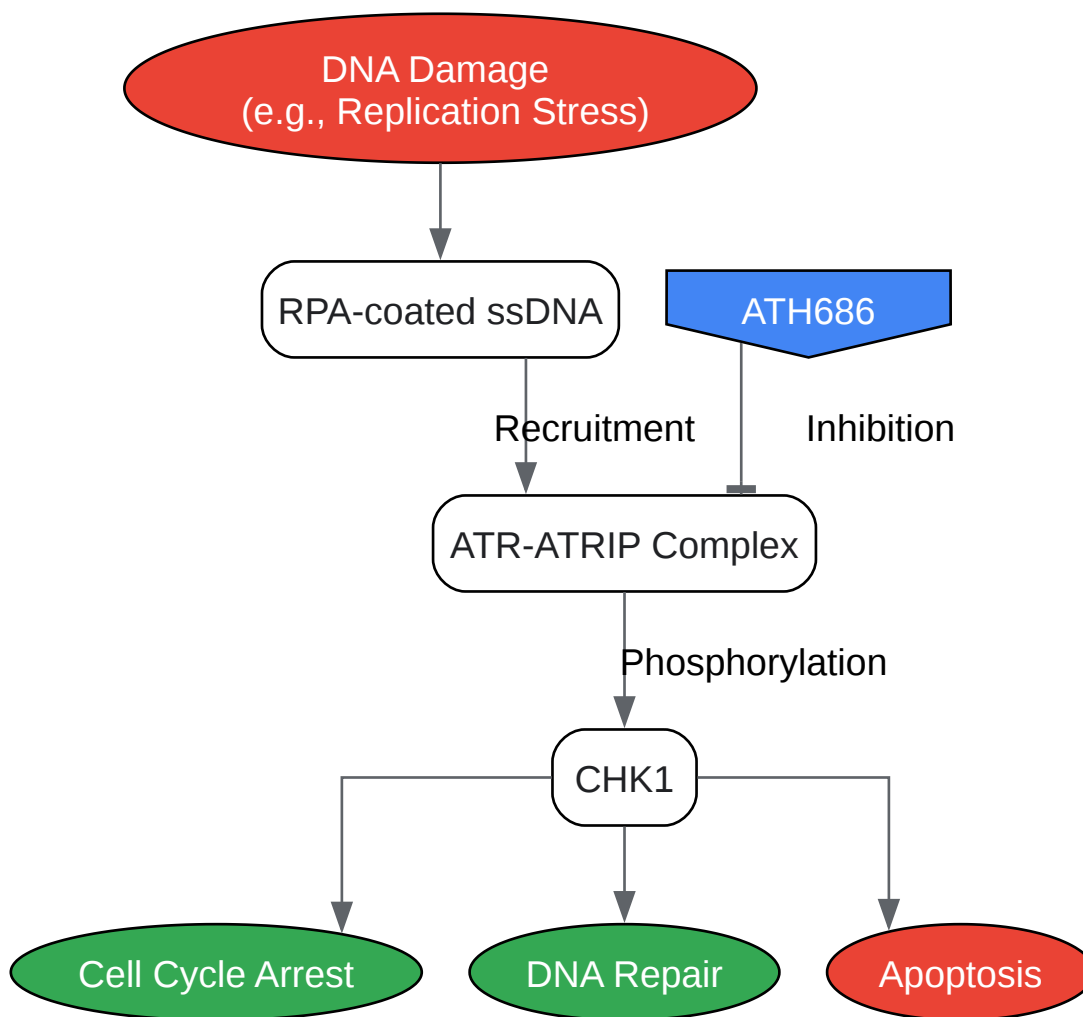
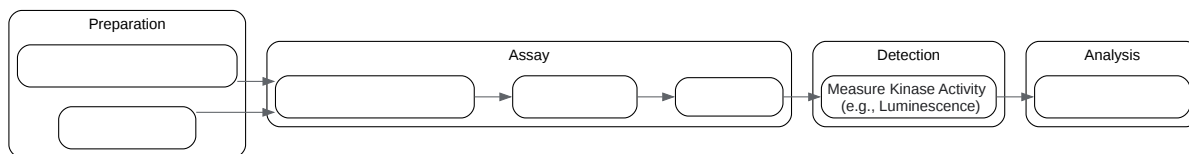
Storage and Stability

Proper storage of **ATH686** is essential to maintain its chemical integrity and biological activity. Stability studies are crucial to define the appropriate storage conditions and shelf-life of the compound and its solutions.^{[2][3][4][5][6]}

Solution Type	Storage Temperature	Shelf-Life	Special Instructions
ATH686 Powder	-20°C	≥ 24 months	Store in a desiccator to protect from moisture.
10 mM Stock Solution in DMSO	-20°C	Up to 6 months	Avoid repeated freeze-thaw cycles. Aliquot into single-use volumes.
Working Solutions in Aqueous Media	2-8°C	Use immediately	Prepare fresh for each experiment. Do not store.

Experimental Workflow for In Vitro Kinase Assay

The following diagram illustrates a typical workflow for an in vitro kinase assay to evaluate the inhibitory activity of **ATH686** on the ATR kinase.



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